HPLC analysis method for Ethyl 5-(hydroxymethyl)nicotinate

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Compound of Interest

Compound Name:	*Ethyl 5-(hydroxymethyl)nicotinate*
CAS No.:	*59936-06-0*
Cat. No.:	*B3054369*

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Application Note: Robust HPLC-UV Method for the Quantification and Purity Analysis of **Ethyl 5-(hydroxymethyl)nicotinate**

Introduction & Chemical Profiling

Ethyl 5-(hydroxymethyl)nicotinate (CAS: 59936-06-0) is a functionalized pyridine derivative widely utilized as an intermediate in pharmaceutical synthesis and drug development. Structurally, it features three critical moieties that dictate its chromatographic behavior: a basic pyridine nitrogen, a polar hydrogen-bonding hydroxymethyl group, and a hydrophobic ethyl ester linkage. Accurate quantification of this compound—and its differentiation from structurally similar synthetic precursors or degradation products—is critical for quality control in drug manufacturing.

Scientific Rationale & Method Development Causality

Developing a reliable HPLC method for pyridine derivatives requires careful consideration of their acid-base chemistry and stability. We do not simply apply a generic gradient; rather, the

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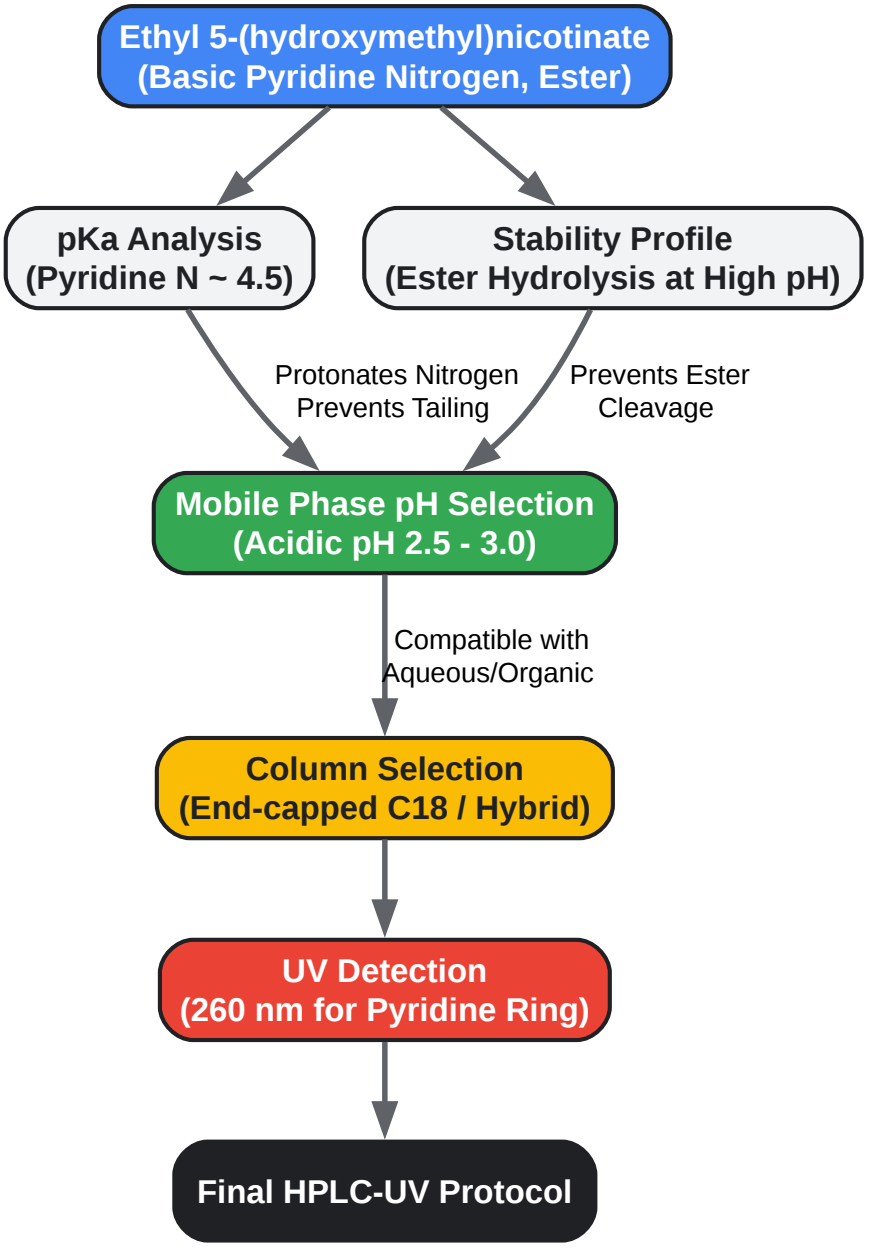
method is engineered around the molecule's specific vulnerabilities.

- Mobile Phase pH & Ionization Control: The pyridine nitrogen typically exhibits a pKa around 4.5–5.5. In unbuffered or neutral mobile phases, the molecule exists in a state of partial ionization, leading to severe peak tailing, secondary interactions with free silanols on the stationary phase, and irreproducible retention times[1]. To enforce a single, predictable ionization state (fully protonated), the mobile phase pH must be maintained at least 2 units below the pKa. We utilize 0.1% Formic Acid (pH ~2.7), which not only sharpens the peak but also ensures compatibility with LC-MS/MS downstream applications[2].

- Ester Stability: The ethyl ester linkage is highly susceptible to hydrolysis at elevated pH levels. Maintaining an acidic mobile phase prevents the on-column degradation of **Ethyl 5-(hydroxymethyl)nicotinate** into 5-(hydroxymethyl)nicotinic acid during the analytical run.

- Detection Strategy: Nicotinic acid derivatives exhibit strong UV absorbance due to the conjugated π -system of the pyridine ring. A detection wavelength of 260 nm provides optimal sensitivity and baseline stability, avoiding the noisy low-UV region[3].

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Figure 1: Logical workflow for HPLC method development targeting pyridine ester derivatives.

Experimental Protocols

Self-Validating System Design: To ensure the method's trustworthiness, this protocol includes a mandatory System Suitability Test (SST) using a forced-degradation sample. This guarantees

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the system can resolve the intact ester from its primary degradant (the free acid) before any unknown samples are processed, making the workflow self-validating.

Reagents and Materials

- **Ethyl 5-(hydroxymethyl)nicotinate** reference standard (Purity ≥ 95%).
- HPLC-grade Acetonitrile (ACN) and Methanol (MeOH).
- Ultrapure Water (18.2 M Ω· cm).
- Formic Acid (LC-MS grade)[2].

Standard and Sample Preparation

- Diluent Preparation: Mix Ultrapure Water and Acetonitrile in a 90:10 (v/v) ratio.
  - Causality: Matching the sample diluent to the initial gradient conditions prevents solvent-induced peak distortion (the "solvent effect") that occurs when a sample is injected in a solvent stronger than the mobile phase.
- Stock Solution (1.0 mg/mL): Accurately weigh 10.0 mg of **Ethyl 5-(hydroxymethyl)nicotinate** into a 10 mL volumetric flask. Dissolve in 1.0 mL of MeOH to ensure complete solubilization of the hydrophobic ester, then dilute to volume with the Diluent.
- Working Standard (100 µ g/mL): Pipette 1.0 mL of the Stock Solution into a 10 mL volumetric flask and make up to volume with the Diluent. Filter through a 0.22 µ m PTFE syringe filter.
- SST Resolution Mixture (Self-Validation Step): Transfer 1.0 mL of the Stock Solution to an HPLC vial. Add 100 µ L of 0.1 M NaOH and incubate at 40 °C for 30 minutes to force partial ester hydrolysis. Neutralize with 100 µ L of 0.1 M HCl, dilute to 10 mL with Diluent, and filter.

Chromatographic Conditions

Table 1: Instrument Parameters

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Parameter	Specification
Column	Waters XBridge Shield RP18 (150 mm × 4.6 mm, 3.5 µ m) or equivalent
Mobile Phase A	0.1% Formic Acid in Water[2]
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µ L
Detection Wavelength	UV at 260 nm[3]
Needle Wash	50:50 Water:Methanol

Table 2: Gradient Elution Profile

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
2.0	95	5	Isocratic hold (retains polar impurities)
10.0	40	60	Linear gradient
12.0	10	90	Column wash
14.0	10	90	Isocratic wash
14.1	95	5	Return to initial
20.0	95	5	Re-equilibration

Results and System Suitability

Under these optimized conditions, the highly polar hydroxymethyl group and protonated pyridine ring cause the free acid degradant (5-(hydroxymethyl)nicotinic acid) to elute early in

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the run (approx. 3.5–4.5 min). The target analyte, **Ethyl 5-(hydroxymethyl)nicotinate**, is retained longer due to its hydrophobic ethyl ester group, eluting at approximately 7.5–8.5 min.

Before proceeding with sample analysis, the SST Resolution Mixture must be injected to verify the criteria in Table 3.

Table 3: System Suitability Criteria (Self-Validation Metrics)

Parameter	Acceptance Criteria	Scientific Justification
Resolution (Rs)	≥ 3.0 between Acid and Ester	Proves the method is stability-indicating and can separate the active from its primary degradant.
Tailing Factor (Tf)	≤ 1.5 for the main peak	Confirms that secondary interactions with column silanols are successfully suppressed by the acidic pH[1].
Theoretical Plates (N)	≥ 5000	Ensures the physical integrity and efficiency of the stationary phase are intact.
%RSD of Area	≤ 2.0% (n=5 injections)	Validates autosampler precision and integration consistency for accurate quantification.

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